

Technical Monograph: Benzyl 4-Nitrobenzoate

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Compound of Interest

Compound Name: *Benzyl 4-nitrobenzoate*

CAS No.: *14786-27-7*

Cat. No.: *B041767*

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Physical Properties, Synthesis, and Characterization Profile

Executive Summary

Benzyl 4-nitrobenzoate (CAS: 14786-27-7) is a crystalline ester derivative predominantly utilized in organic synthesis as a stable intermediate and in analytical chemistry as a UV-active derivatizing agent for benzyl alcohol. Its structural incorporation of a p-nitro moiety imparts significant crystallinity and distinct spectroscopic signatures, making it an ideal candidate for tracking reaction kinetics and impurity profiling in pharmaceutical development.

This guide provides a rigorous examination of its physicochemical properties, a self-validating synthesis protocol, and detailed spectral characterization data, grounded in high-fidelity experimental literature.

Chemical Identity & Structural Analysis[1][2][3][4]

Parameter	Detail
IUPAC Name	Benzyl 4-nitrobenzoate
Common Names	p-Nitrobenzoic acid benzyl ester; Benzyl p-nitrobenzoate
CAS Registry Number	14786-27-7
Molecular Formula	C ₁₄ H ₁₁ NO ₄
Molecular Weight	257.24 g/mol
SMILES	<chem>C1=CC=C(C=C1)COC(=O)C2=CC=C(C=C2)[O-]</chem>
InChIKey	XCQFGJYVKKCUFX-UHFFFAOYSA-N

Physicochemical Properties

The following data aggregates experimental values from high-purity isolation studies. Note the distinct melting point range, which serves as a primary purity indicator during recrystallization.

Table 1: Physical Constants

Property	Value	Context/Conditions
Physical State	Solid (Crystalline powder)	Standard Temperature & Pressure (STP)
Color	Faint yellow to white	Pure compound
Melting Point	84 – 85 °C	Experimental (Recrystallized from EtOH/Hexane) [1]
Boiling Point	~419 °C (Predicted)	Decomposition likely occurs before atmospheric boiling
Density	1.287 g/cm ³ (Predicted)	@ 20 °C
Solubility (Lipophilic)	High	Dichloromethane, Ethyl Acetate, Chloroform
Solubility (Hydrophilic)	Negligible	Water (Hydrophobic ester linkage)
Partition Coefficient	logP ≈ 3.8	Indicates high membrane permeability potential

Synthesis & Purification Protocol

Methodology: Nucleophilic Acyl Substitution (Schotten-Baumann conditions) Rationale: This protocol utilizes 4-nitrobenzoyl chloride rather than the carboxylic acid. The acid chloride is highly reactive, driving the reaction to completion without the need for high heat or equilibrium-shifting apparatus (like Dean-Stark traps), ensuring a kinetic product control.

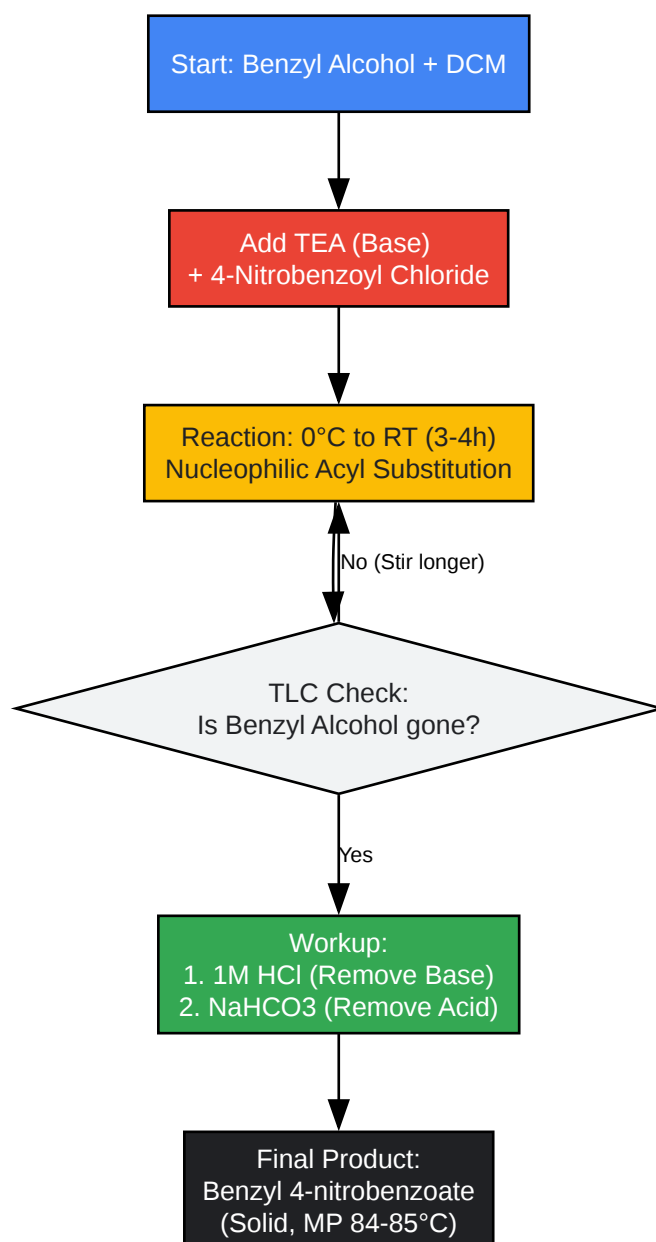
Reagents

- Benzyl alcohol (1.0 equiv)[1]
- 4-Nitrobenzoyl chloride (1.1 equiv)
- Triethylamine (TEA) or Pyridine (1.2 equiv) - Acts as HCl scavenger
- Dichloromethane (DCM) - Solvent

Step-by-Step Workflow

- Preparation: Dissolve Benzyl alcohol (10 mmol) in anhydrous DCM (30 mL) in a round-bottom flask under nitrogen atmosphere.
- Base Addition: Add Triethylamine (12 mmol) and cool the solution to 0 °C (ice bath) to suppress side reactions.
- Acylation: Dropwise add a solution of 4-Nitrobenzoyl chloride (11 mmol) in DCM.
 - Mechanism: The base neutralizes the HCl byproduct, driving the equilibrium forward (Le Chatelier's principle).
- Reaction: Allow to warm to room temperature and stir for 3–4 hours.
 - Self-Validation Check: Monitor via TLC (Silica gel; Hexane:EtOAc 4:1). The limiting reagent (Benzyl alcohol, $R_f \sim 0.3$) must disappear; the product ($R_f \sim 0.6$) will appear as a UV-active spot.
- Workup:
 - Wash organic layer with 1M HCl (removes unreacted amine).
 - Wash with sat. NaHCO_3 (removes unreacted acid derivatives).
 - Wash with Brine, dry over MgSO_4 , and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol or an EtOAc/Hexane mixture to yield faint yellow needles (MP: 84–85 °C).

Visualization: Synthesis Logic Flow



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Figure 1: Logical workflow for the synthesis and purification of **Benzyl 4-nitrobenzoate**.

Spectral Characterization

The following spectral data provides the "fingerprint" for identification. The presence of the nitro group significantly deshields the aromatic protons ortho to it, creating a distinct downfield shift.

Nuclear Magnetic Resonance (NMR)

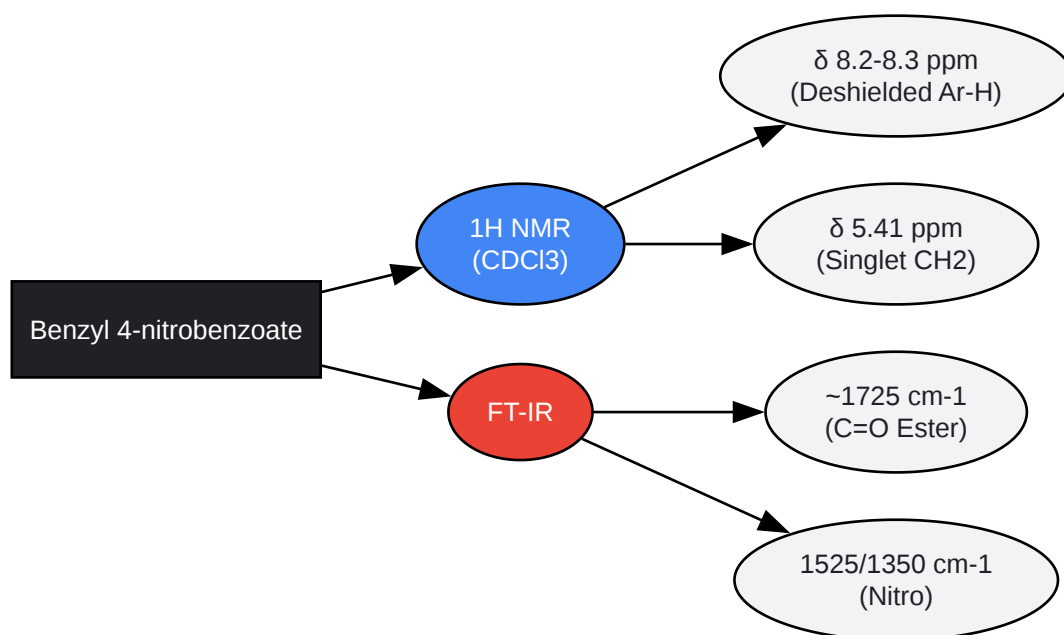
Solvent: CDCl₃ (Chloroform-d) [1][2]

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment
¹ H	8.29 – 8.22	Multiplet (d-like)	2H	Ar-H (ortho to -NO ₂)
¹ H	8.22 – 8.15	Multiplet (d-like)	2H	Ar-H (meta to -NO ₂)
¹ H	7.47 – 7.37	Multiplet	5H	Benzyl Ar-H
¹ H	5.41	Singlet	2H	Benzylic -CH ₂ -O-
¹³ C	164.5	Singlet	-	Carbonyl (C=O)
¹³ C	150.5	Singlet	-	Ar-C-NO ₂
¹³ C	67.6	Singlet	-	Benzylic -CH ₂ -

Infrared Spectroscopy (FT-IR)

- 1720–1730 cm⁻¹: Strong C=O stretching (Ester).
- 1520–1530 cm⁻¹: Asymmetric N-O stretching (Nitro group).
- 1340–1350 cm⁻¹: Symmetric N-O stretching (Nitro group).

Visualization: Spectral Logic



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Figure 2: Spectral assignment logic connecting structural moieties to analytical signals.

Applications in Drug Development

- Impurity Profiling: **Benzyl 4-nitrobenzoate** is often synthesized as a reference standard to identify impurities in the production of benzyl alcohol-based pharmaceutical excipients.
- UV-Labeling: The high molar absorptivity of the p-nitrobenzoate chromophore allows for the detection of non-UV active alcohols in HPLC analysis.
- Crystallinity Induction: Converting oils (like certain benzyl derivatives) into p-nitrobenzoate esters often yields crystalline solids, facilitating X-ray diffraction studies for absolute structure determination.

Safety & Handling

- Hazard Classification: Skin Irritant (H315), Eye Irritant (H319).[2]
- Handling: Manipulate in a fume hood to avoid inhalation of fine dust.

- Storage: Keep in a cool, dry place. The ester bond is stable, but prolonged exposure to moisture may lead to slow hydrolysis.

References

- Royal Society of Chemistry. Reusable Ionic Liquid-Catalyzed Oxidative Esterification of Carboxylic Acids. (Experimental data for Compound 3s1). Available at: [\[Link\]](#) (Accessed via RSC supplementary data).
- PubChem. Benzoic acid, 4-nitro-, phenylmethyl ester. CID: 83669. Available at: [\[Link\]](#)

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. Benzyl 4-Hydroxybenzoate | C₁₄H₁₂O₃ | CID 7180 - PubChem [pubchem.ncbi.nlm.nih.gov]
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